

Preparation of SPD304 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: SPD304

Cat. No.: B1681980

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **SPD304**, a selective inhibitor of tumor necrosis factor-alpha (TNF- α). **SPD304** acts by promoting the dissociation of TNF trimers, thereby blocking its interaction with its receptor.^[1] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental outcomes in cell-based assays and in vivo studies. This application note details the chemical properties of **SPD304**, provides a step-by-step protocol for solubilization, and outlines appropriate storage conditions to maintain compound integrity.

Chemical and Physical Properties of SPD304

A summary of the key chemical and physical properties of **SPD304** is presented in Table 1. This information is essential for accurate molarity calculations and for understanding the compound's solubility characteristics.

Property	Value	Source
Molecular Formula	C ₃₂ H ₃₂ F ₃ N ₃ O ₂	[2]
Molecular Weight	547.6 g/mol	[2]
CAS Number	869998-49-2	[2]
Appearance	Crystalline solid	[2]
Purity	≥98%	[2]
Solubility (at room temperature)	DMSO: 10 mg/mL, DMF: 1 mg/mL, Ethanol: 1 mg/mL	[2]

Table 1: Chemical and Physical Properties of **SPD304**

Experimental Protocol: Preparation of a 10 mM SPD304 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SPD304** in dimethyl sulfoxide (DMSO). This is a common starting concentration for subsequent dilutions in various experimental settings.

Materials and Equipment

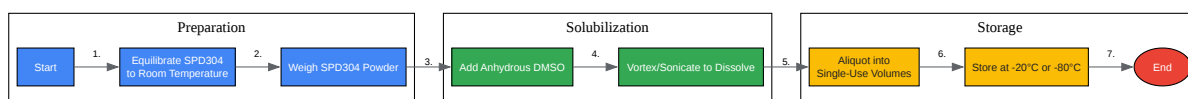
- **SPD304** powder (≥98% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Aseptic Technique: Perform all steps in a clean and sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Equilibration: Allow the vial of **SPD304** powder to equilibrate to room temperature for at least 30 minutes before opening to minimize condensation.
- Weighing: Accurately weigh the desired amount of **SPD304** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.476 mg of **SPD304**.
 - Calculation: Molarity (M) = moles of solute / Liters of solution
 - Moles = (Volume in L) x (Molarity) = 0.001 L x 0.010 mol/L = 0.00001 mol
 - Mass (mg) = Moles x Molecular Weight (g/mol) x 1000 mg/g = 0.00001 mol x 547.6 g/mol x 1000 mg/g = 5.476 mg
- Solubilization: Add the weighed **SPD304** powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex the solution until the **SPD304** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) and/or sonication can be used to aid dissolution if precipitation occurs.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3] The aliquot volume will depend on the specific experimental needs.
- Labeling and Storage: Clearly label each aliquot with the compound name (**SPD304**), concentration (10 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][3]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **SPD304** stock solution.



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Figure 1: Workflow for **SPD304** Stock Solution Preparation.

Stability and Storage

Proper storage is crucial for maintaining the biological activity of the **SPD304** stock solution. As a general guideline, stock solutions in DMSO should be stored in tightly sealed vials at -20°C for up to one month or at -80°C for up to six months.[1][3] It is recommended to use fresh stock solutions for critical experiments. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[3] The solid, powdered form of **SPD304** is stable for at least four years when stored at -20°C.[2]

Safety Precautions

SPD304 is a chemical compound intended for research use only. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses, when handling the compound and its solutions. Work in a well-ventilated area or a chemical fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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